

# Dibenzoylmethane: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Dibenzoylmethane*

Cat. No.: *B1670423*

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## Abstract

**Dibenzoylmethane** (DBM), a  $\beta$ -diketone analog of curcumin, is a naturally occurring compound found in licorice root. It has garnered significant scientific interest for its diverse biological activities, including neuroprotective and chemopreventive properties. This document provides a detailed overview of the key chemical and physical characteristics of **dibenzoylmethane**, standardized experimental protocols, and a summary of its known biological signaling pathways.

## Chemical and Physical Properties

**Dibenzoylmethane** is a white to pale yellow crystalline solid.<sup>[1]</sup> Its fundamental identifiers and physicochemical properties are summarized below for easy reference.

Property	Value	Source
CAS Number	120-46-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	224.25 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	1,3-diphenylpropane-1,3-dione	<a href="#">[2]</a> <a href="#">[6]</a>
Synonyms	2-Benzoylacetophenone, Phenyl phenacyl ketone, Rhodiastab 83	<a href="#">[2]</a> <a href="#">[6]</a>
Physical Description	Light yellow crystalline powder	
Melting Point	77-79 °C	
Boiling Point	219-221 °C at 18 mmHg	
Solubility	Soluble in chloroform and chlorohydrin; insoluble in water.	<a href="#">[4]</a>

## Synthesis and Experimental Protocols

The primary method for synthesizing **dibenzoylmethane** is through the Claisen condensation of ethyl benzoate with acetophenone.[\[3\]](#)

### Synthesis of Dibenzoylmethane

This protocol outlines the base-catalyzed condensation reaction for the synthesis of **dibenzoylmethane**.

Materials:

- Ethyl benzoate
- Acetophenone
- Sodium ethoxide

- Toluene (anhydrous)
- Hydrochloric acid (10%)
- Ethanol
- Petroleum ether or methanol for recrystallization[4]

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium ethoxide in anhydrous toluene.
- Slowly add a stoichiometric mixture of ethyl benzoate and acetophenone to the flask with constant stirring.
- After the addition is complete, reflux the mixture for 2-4 hours.
- Cool the reaction mixture to room temperature and pour it over a mixture of ice and 10% hydrochloric acid to precipitate the crude product.
- Filter the precipitate, wash it with cold water, and then with a small amount of cold ethanol.
- Dry the crude **dibenzoylmethane**.
- Purify the product by recrystallization from petroleum ether or methanol to obtain light yellow crystals.[4]

## Purification Protocol

To achieve high purity, **dibenzoylmethane** can be crystallized from methanol or petroleum ether.[4]

#### Procedure:

- Dissolve the crude **dibenzoylmethane** in a minimal amount of hot methanol or petroleum ether.

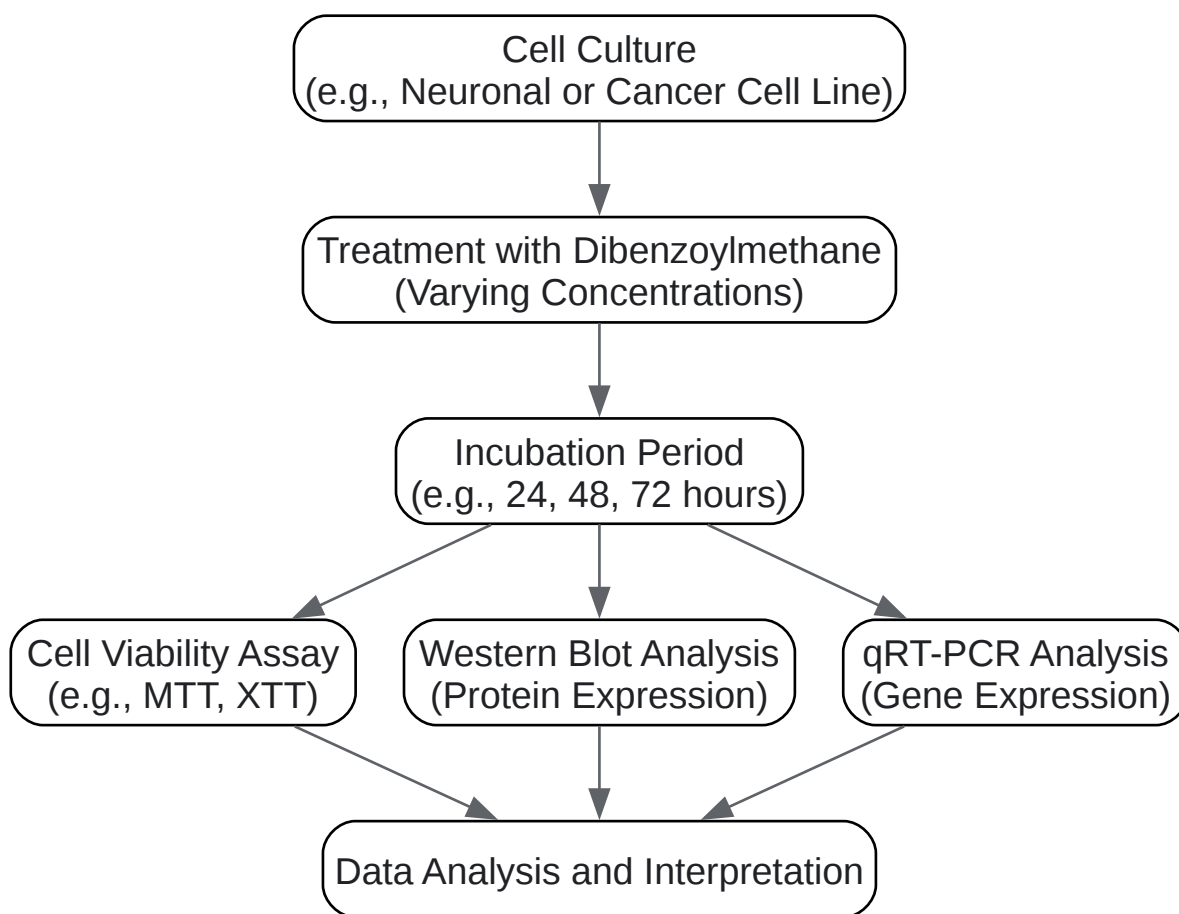
- Allow the solution to cool slowly to room temperature, then place it in an ice bath to facilitate crystallization.
- Collect the crystals by filtration.
- Wash the crystals with a small amount of the cold solvent.
- Dry the purified crystals under a vacuum.

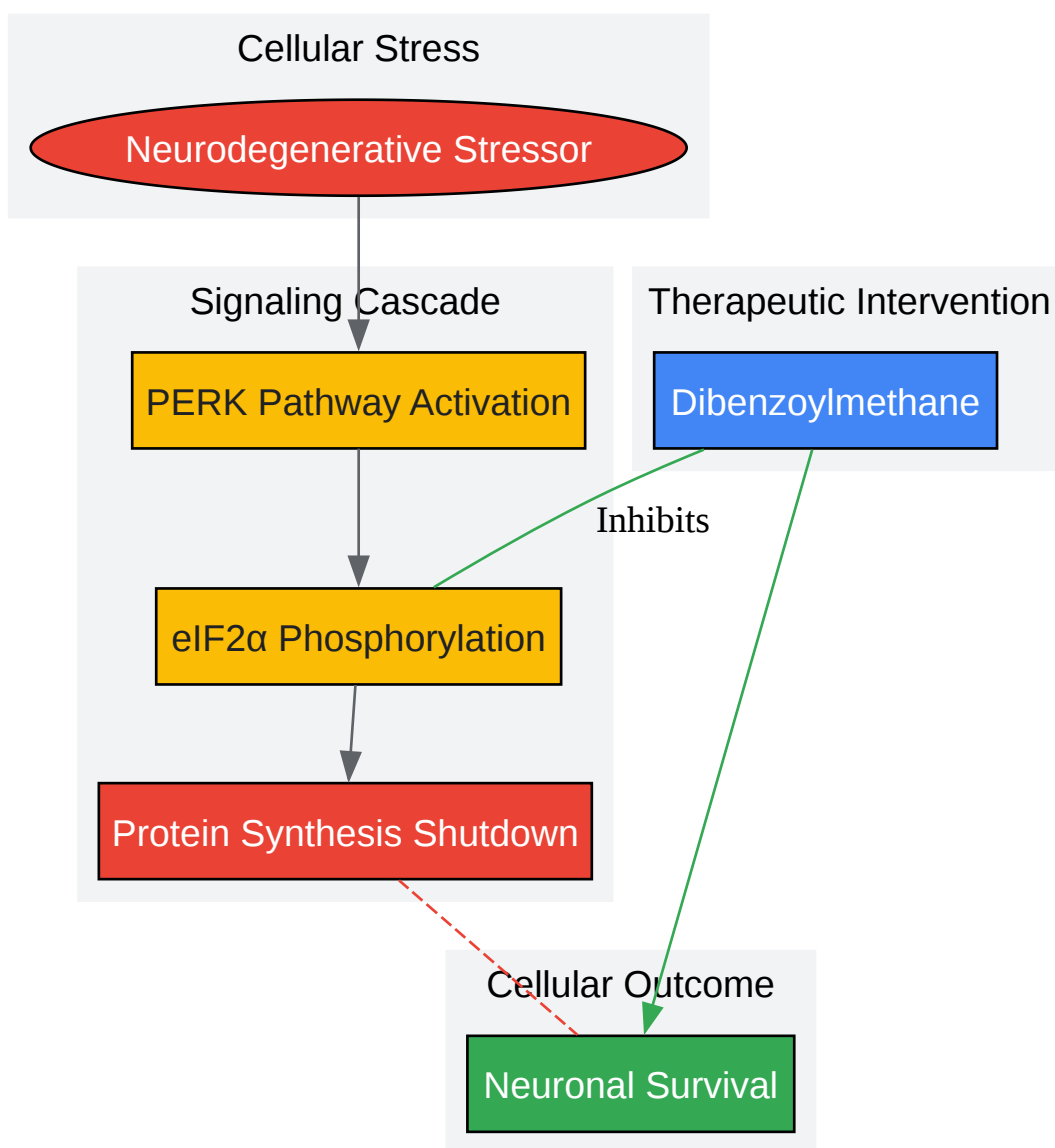
## Biological Activity and Signaling Pathways

**Dibenzoylmethane** has demonstrated notable biological effects, including the inhibition of tumorigenesis and neuroprotective actions.<sup>[5]</sup> It has been shown to slow disease progression in neurodegenerative models by preventing the cessation of protein synthesis in neurons.<sup>[3]</sup>

## General Workflow for Assessing Biological Activity

The following diagram illustrates a typical workflow for investigating the biological effects of **dibenzoylmethane** in a cellular model.





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## References

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